

Fluensulfone chemical properties and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluensulfone

Cat. No.: B1672874

[Get Quote](#)

An In-depth Technical Guide to **Fluensulfone**: Chemical Properties and Methodologies

Introduction

Fluensulfone is a nematicide belonging to the fluoroalkenyl thioether group, distinguished by its unique mode of action and reduced environmental impact compared to older nematicides like organophosphates and carbamates.[1][2] It is effective against a variety of plant-parasitic nematodes, including species of Meloidogyne (root-knot nematodes), making it a significant compound in agriculture.[3][4] This document provides a comprehensive overview of the chemical properties of **fluensulfone**, its CAS number, and detailed experimental protocols for its synthesis and analysis.

Chemical Properties and Identification

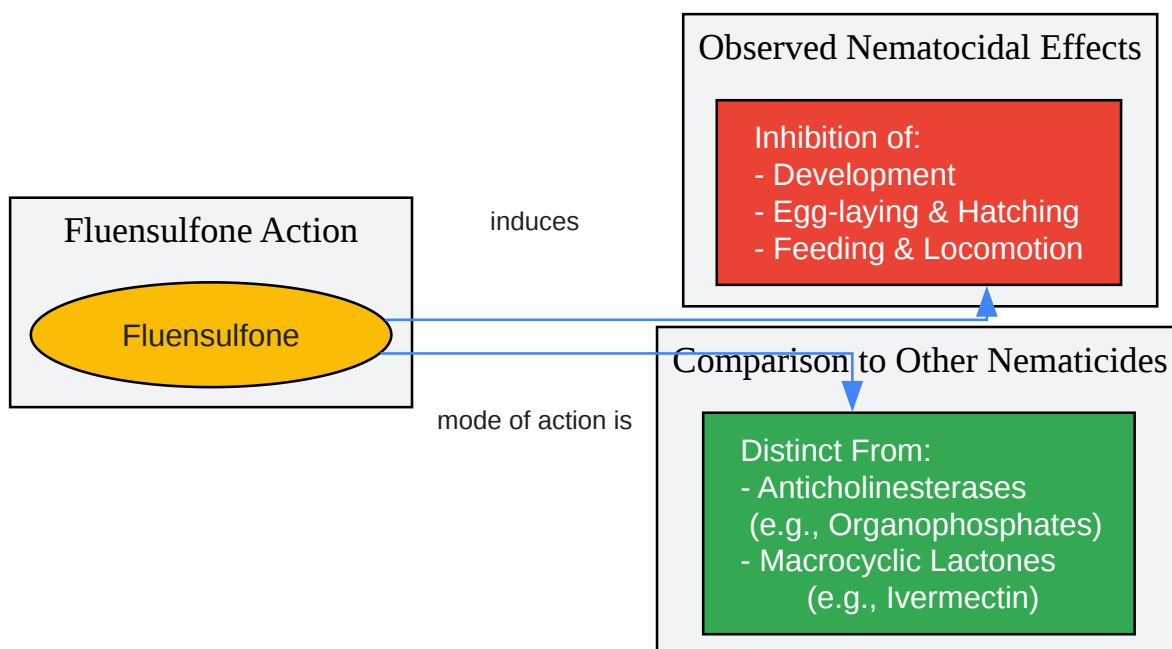
Fluensulfone is an organofluorine, organochlorine pesticide that is a member of the 1,3-thiazole class.[5][6][7] It is a yellow-colored, resin-like solid with a characteristic odor.[5] The compound is soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol, with a solubility of approximately 30 mg/ml in each.[5][8]

Quantitative Chemical Data

Property	Value	Source(s)
CAS Registry Number	318290-98-1	[5] [8] [9] [10] [11]
Molecular Formula	C ₇ H ₅ ClF ₃ NO ₂ S ₂	[6] [7] [8] [11]
Molecular Weight	291.7 g/mol	[6] [7] [8] [11]
IUPAC Name	5-chloro-2-(3,4,4-trifluorobut-3-enylsulfonyl)-1,3-thiazole	[7] [12]
Canonical SMILES	<chem>ClC1=CN=C(S(CC/C(F)=C(F)\F)(=O)=O)S1</chem>	[8] [9]
InChI Key	XSNMWAPKHUGZGQ-UHFFFAOYSA-N	[6] [8] [12]
Purity (Technical Grade)	≥ 957 g/kg	[11]

Mechanism of Action

The mode of action for **fluensulfone** is distinct from that of anticholinesterase compounds (organophosphates, carbamates) and macrocyclic lactones.[\[1\]](#)[\[4\]](#) Studies on the model organism *Caenorhabditis elegans* show that **fluensulfone** exerts pleiotropic effects, leading to the inhibition of development, feeding, locomotion, egg-laying, and egg-hatching.[\[1\]](#)[\[9\]](#) Notably, the inhibition of motility is not accompanied by the hypercontraction characteristic of organophosphates.[\[1\]](#)[\[2\]](#) While the precise molecular target remains under investigation, it has been suggested that its mechanism may involve the inhibition of medium-chain acyl-coenzyme A dehydrogenases.[\[3\]](#)



[Click to download full resolution via product page](#)

Fig. 1: Logical relationship of **Fluensulfone**'s mode of action.

Experimental Protocols

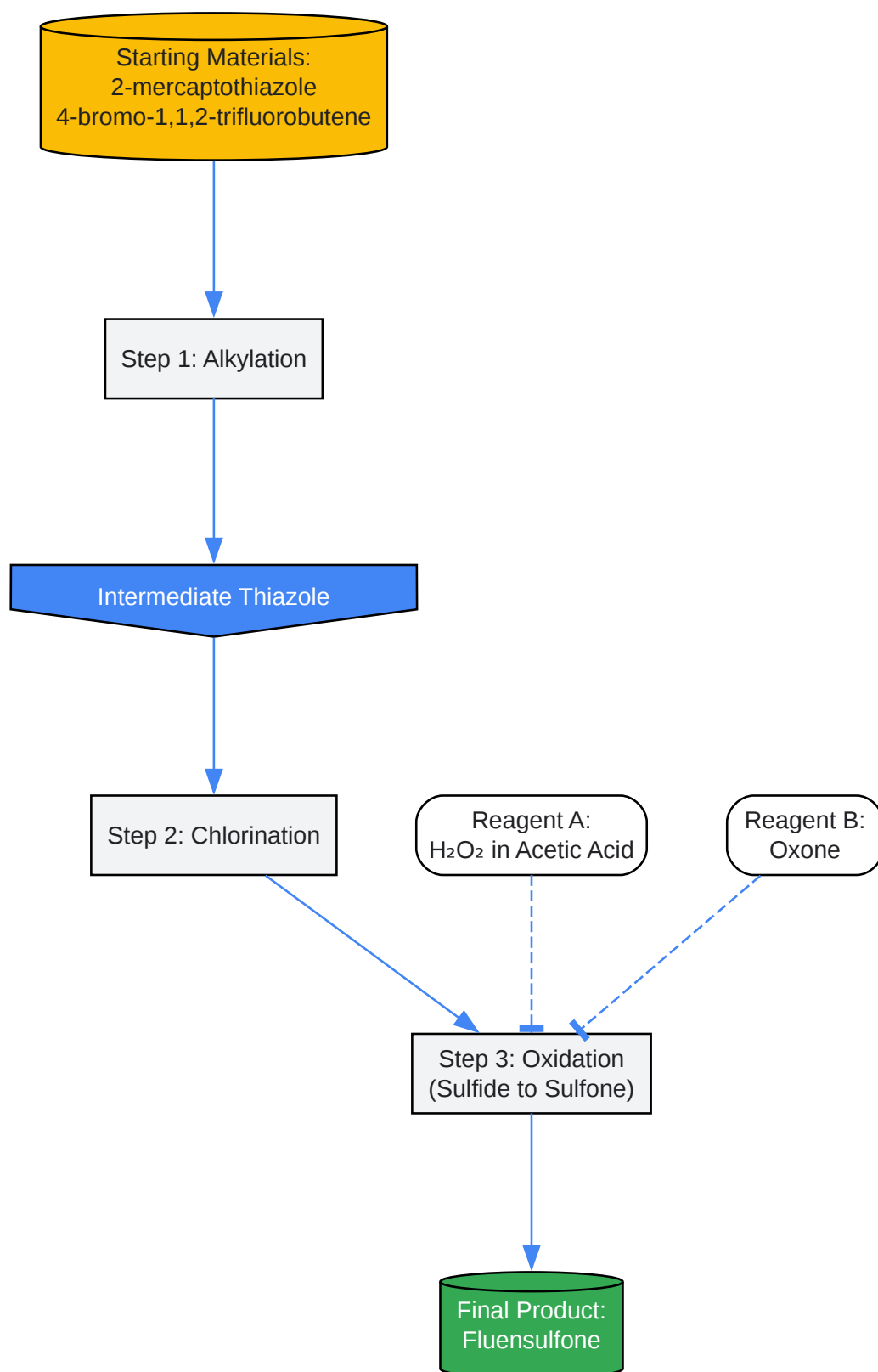
Synthesis of Fluensulfone

A synthetic route for **fluensulfone** has been described, starting from the alkylation of 2-mercaptothiazole.[3]

Methodology:

- Alkylation: 2-mercaptothiazole is alkylated using 4-bromo-1,1,2-trifluorobutene to yield the intermediate thiazole (234).[3]
- Chlorination: The resulting thiazole is subsequently chlorinated.[3]
- Oxidation: The sulfide functional group is oxidized to the corresponding sulfone. This can be achieved using:
 - Method A: Hydrogen peroxide in the presence of acetic acid.[3]

- Method B (Patented): Using Oxone as the oxidant. This involves a two-step process:
 - Formation of the sulfoxide using 1.16 eq. of Oxone in a methanol-water mixture at 20°C for 2 hours.[\[3\]](#)
 - Further oxidation to the sulfone using 1.14 eq. of Oxone at 20°C for 80 minutes, while maintaining the pH between 8 and 9 with 4N NaOH. This method reports a 92.2% yield with 97.6% purity.[\[3\]](#)



[Click to download full resolution via product page](#)

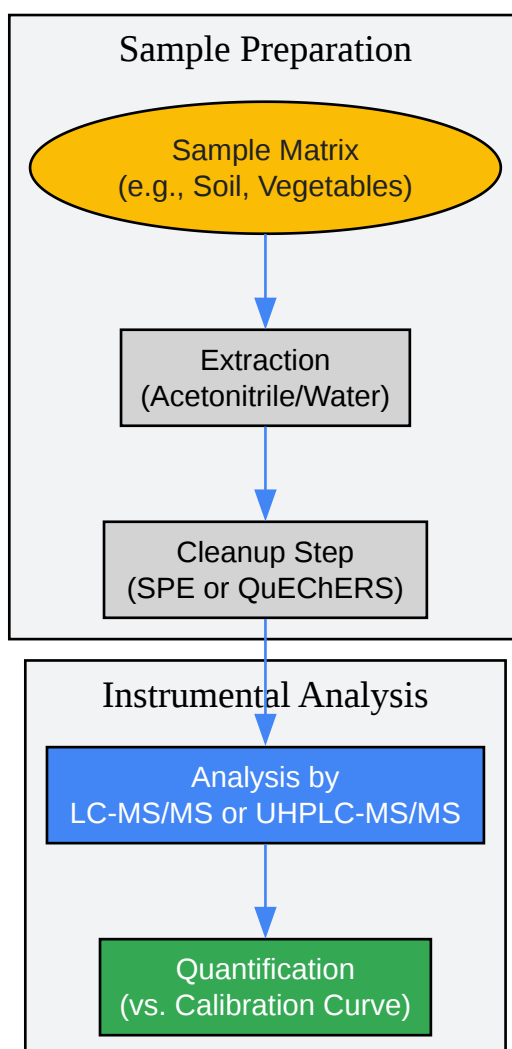
Fig. 2: Workflow for the chemical synthesis of **Fluensulfone**.

Analytical Methods for Detection

Several methods have been developed for the detection and quantification of **fluensulfone** and its metabolites, such as 3,4,4-trifluorobut-3-en-1-ylsulfonic acid (metabolite BSA), in various matrices like agricultural products and soil.^{[13][14]} A common approach involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[13][14][15]}

General Methodology (LC-MS/MS):

- Extraction:
 - For Agricultural Products (Vegetables/Fruits): The sample (20.0 g) is homogenized with 100 mL of acetonitrile. The mixture is centrifuged, and the supernatant is collected. The process is repeated with an additional 50 mL of acetonitrile, and the supernatants are combined.^[13]
 - For Soil: Samples are extracted with a mixture of acetonitrile and water.^{[14][15]}
- Clean-up:
 - The extract is concentrated at a temperature below 40°C.^[13]
 - Solid-phase extraction (SPE) is often employed for cleanup. For agricultural products, a trimethylammonium group-modified methacrylate polymer mini-column may be used.^[13] For soil extracts, other SPE cartridges are utilized.^[14] A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by purification with multi-walled carbon nanotubes (MWCNTs) has also been reported for soil samples.^{[15][16]}
- Analysis and Quantification:
 - The final prepared solution is analyzed by LC-MS/MS or UHPLC-MS/MS.^{[13][15]}
 - Quantification is performed by creating a calibration curve from standard solutions of **fluensulfone** and its metabolites.^[13] The limit of quantitation (LOQ) for **fluensulfone** in agricultural products and soil has been reported as low as 0.005 mg/kg and 0.01 ppm, respectively.^{[13][14]}



[Click to download full resolution via product page](#)

Fig. 3: General experimental workflow for **Fluensulfone** analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluensulfone is a nematicide with a mode of action distinct from anticholinesterases and macrocyclic lactones - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. What is the synthesis of the nematocide Fluensulfone?_Chemicalbook [chemicalbook.com]
- 4. mdpi.com [mdpi.com]
- 5. Fluensulfone | 318290-98-1 [chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. Fluensulfone | C7H5ClF3NO2S2 | CID 11534927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. caymanchem.com [caymanchem.com]
- 9. glpbio.com [glpbio.com]
- 10. CAS 318290-98-1: Fluensulfone | CymitQuimica [cymitquimica.com]
- 11. apvma.gov.au [apvma.gov.au]
- 12. Fluensulfone (Ref: BYI 01921) [sitem.herts.ac.uk]
- 13. mhlw.go.jp [mhlw.go.jp]
- 14. epa.gov [epa.gov]
- 15. chromatographyonline.com [chromatographyonline.com]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Fluensulfone chemical properties and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672874#fluensulfone-chemical-properties-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com